

Phenyl Carbamate: A Technical Guide to Solubility and Melting Point

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Compound of Interest

Compound Name: Phenyl carbamate

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physicochemical properties of **phenyl carbamate**, with a specific focus on its solubility and melting point. Understanding these fundamental characteristics is crucial for the effective handling, formulation, and application of this compound in research and development, particularly within the pharmaceutical and agrochemical industries. **Phenyl carbamate** serves as a key intermediate in the synthesis of various molecules, making a thorough knowledge of its properties essential for process optimization and quality control.^[1]

Physicochemical Properties

Phenyl carbamate is an organic compound featuring a phenyl group attached to a carbamate functional group.^[1] It typically appears as a white to off-white or very slightly pink crystalline solid.^{[1][2]}

Table 1: Physicochemical Properties of **Phenyl Carbamate**

Property	Value	Source(s)
CAS Number	622-46-8	[3][4]
Molecular Formula	C ₇ H ₇ NO ₂	[3]
Molecular Weight	137.14 g/mol	[3][4]
Appearance	White to off-white/slightly pink crystalline solid	[1][2]
Melting Point	149-152 °C	[4][5][6]

Melting Point

The melting point of a crystalline solid is a critical indicator of its purity. For **phenyl carbamate**, the literature value for its melting point is consistently reported in the range of 149-152 °C.[4][5][6] A narrow melting range within this temperature band is indicative of a high-purity sample.[7] Conversely, a depressed and broadened melting range can suggest the presence of impurities.

Solubility Profile

The solubility of **phenyl carbamate** is a key determinant of its behavior in various applications, from reaction kinetics to formulation development. While extensive quantitative solubility data in a wide range of organic solvents is not readily available in the public domain, its general solubility characteristics have been described.

Table 2: Solubility of **Phenyl Carbamate**

Solvent	Solubility	Source(s)
Water	Soluble	[5][6][8]
Organic Solvents	Moderately soluble	[1]

Phenyl carbamate is noted to be soluble in water.[5][6][8] It is also described as being moderately soluble in organic solvents, although it is less soluble in water by comparison.[1] For drug development and formulation, a more detailed and quantitative understanding of its solubility in various pharmaceutically relevant solvents and buffer systems is often required.

Experimental Protocols

Accurate and reproducible determination of melting point and solubility is fundamental to the characterization of **phenyl carbamate**. Standardized methodologies should be employed to ensure data quality and comparability.

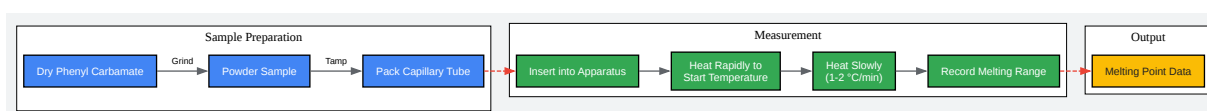
Melting Point Determination

The capillary method is the standard technique for determining the melting point of crystalline organic compounds and is outlined in ASTM E324.^{[7][9][10][11][12]}

Protocol: Capillary Method for Melting Point Determination

- Sample Preparation:
 - Ensure the **phenyl carbamate** sample is thoroughly dried and finely powdered.
 - Introduce a small amount of the powdered sample into a capillary tube, ensuring a compact column of 2-4 mm in height.
- Apparatus Setup:
 - Place the capillary tube into the heating block of a calibrated melting point apparatus.
 - Set the starting temperature to approximately 10-15 °C below the expected melting point of **phenyl carbamate** (~135-140 °C).
- Measurement:
 - Initiate heating at a rapid rate to approach the expected melting point.
 - Once the temperature is within 10 °C of the expected melting point, reduce the heating rate to 1-2 °C per minute to allow for thermal equilibrium.
 - Record the temperature at which the first signs of melting are observed (the initial melting point).

- Record the temperature at which the last solid particle melts (the final melting point). The range between these two temperatures is the melting range.
- Calibration:
 - Routinely calibrate the thermometer and apparatus using certified melting point standards to ensure accuracy.[7]



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Caption: Workflow for Melting Point Determination.

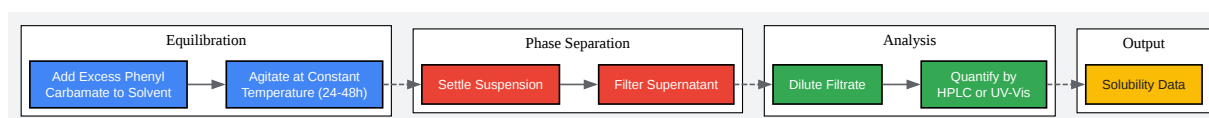
Solubility Determination

The shake-flask method is a widely accepted technique for determining the equilibrium solubility of a compound in a given solvent.[13][14][15]

Protocol: Shake-Flask Method for Equilibrium Solubility Determination

- Preparation of Saturated Solution:
 - Add an excess amount of solid **phenyl carbamate** to a known volume of the desired solvent (e.g., water, ethanol, acetone) in a sealed flask or vial.
 - Agitate the mixture at a constant temperature (e.g., 25 °C) for a sufficient period (typically 24-48 hours) to ensure equilibrium is reached.[13][14]
- Phase Separation:
 - Allow the suspension to settle.

- Carefully withdraw an aliquot of the supernatant, ensuring no solid particles are transferred.
- Filter the aliquot through a suitable syringe filter (e.g., 0.45 μm PTFE) to remove any remaining undissolved solid.
- Quantification:
 - Dilute the clear, filtered supernatant with a suitable solvent to a concentration within the linear range of the analytical method.
 - Quantify the concentration of **phenyl carbamate** in the diluted sample using a validated analytical technique, such as High-Performance Liquid Chromatography (HPLC) with UV detection or UV-Vis spectrophotometry.
- Calculation:
 - Calculate the solubility of **phenyl carbamate** in the solvent, expressed in units such as mg/mL or mol/L, taking into account the dilution factor.



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Caption: Workflow for Solubility Determination.

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